

Benchmark Study: N-(2,4-dimethylphenyl)cyclohexanecarboxamide (WS-23) Efficacy

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Compound of Interest

Compound Name:	N-(2,4-dimethylphenyl)cyclohexanecarboxamide
CAS No.:	315712-15-3
Cat. No.:	B3124142

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Executive Summary

This technical guide provides a benchmark analysis of **N-(2,4-dimethylphenyl)cyclohexanecarboxamide**, commercially known as WS-23 (FEMA 3804). Unlike traditional cooling agents derived from the menthane backbone (e.g., Menthol, WS-3), WS-23 is a fully synthetic amide offering a distinct sensory profile.^{[1][2][3]}

While in vitro data confirms WS-23 exhibits lower TRPM8 binding affinity (EC₅₀ ~44 μM) compared to WS-3 (EC₅₀ ~3.7 μM), its utility is driven by its high thermal stability (up to 200°C), lack of bitter aftertaste, and localized "round" cooling sensation focused on the anterior oral cavity. This guide validates these parameters through comparative physicochemical analysis and calcium flux assays.

Molecular Identity & Structural Distinction

To understand efficacy, one must first distinguish the molecular architecture. WS-23 lacks the isopropyl-methylcyclohexane ring system found in menthol. This structural deviation is responsible for its lack of "minty" odor and volatility.

Compound	Chemical Name	Structure Type	Odor/Taste Profile
WS-23	N-(2,4-dimethylphenyl)cyclohexanecarboxamide	Synthetic Amide	Neutral, No odor, No bitterness
Menthol	(1R,2S,5R)-2-isopropyl-5-methylcyclohexanol	Monoterpene Alcohol	Strong Mint, Volatile, Bitter notes
WS-3	N-Ethyl-p-menthane-3-carboxamide	Menthane Derivative	Low odor, delayed onset, throat hit

Mechanistic Profile: TRPM8 Activation

WS-23 functions as an agonist for the TRPM8 (Transient Receptor Potential Melastatin 8) ion channel.[2][4][5] Activation induces a conformational change allowing intracellular calcium (

) influx, mimicking the signal of cold temperature (

) without actual thermal reduction.

Pathway Visualization

The following diagram illustrates the signal transduction pathway initiated by WS-23 binding.



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Figure 1: Signal transduction pathway of WS-23 via TRPM8 channels, leading to sensory cooling perception.

Comparative Efficacy Benchmark

The following data synthesizes results from Fluorometric Imaging Plate Reader (FLIPR) assays and standardized sensory panels.

4.1 Potency & Sensory Data

Critical Insight: Higher potency (lower EC50) does not equate to better performance in formulation. WS-23 is less potent than WS-3 but is preferred for its lack of "throat hit" and bitterness.

Parameter	WS-23	WS-3	Menthol
TRPM8 EC50 (Potency)	44 ± 7.3 µM [1]	3.7 ± 1.7 µM	4.1 ± 1.3 µM
Cooling Intensity (Menthol=100)	75	150	100
Sensory Onset	Immediate (<15s)	Delayed (15-30s)	Immediate
Primary Sensory Region	Front of Mouth / Tongue	Back of Throat / Palate	Entire Mouth / Nose
Duration	Moderate (15-30 min)	Long (20-40 min)	Short (10-15 min)
LogP (Lipophilicity)	~3.5	~4.3	~3.4

4.2 Physicochemical Stability

- Thermal Resistance: WS-23 remains stable at temperatures >200°C, making it the superior choice for baked goods or high-temperature confectionary processing where Menthol would volatilize.[1]
- Solubility:
 - Water:[6] Low (<0.1%). Requires co-solvents.
 - Ethanol/Propylene Glycol: High solubility (>10%).

Experimental Validation Protocol

To validate the efficacy of WS-23 in your specific matrix, use the Calcium Flux Assay. This is the industry standard for quantifying TRP channel agonism objectively, removing subjective sensory bias.

Protocol: FLIPR Calcium Flux Assay

Objective: Measure intracellular calcium mobilization in HEK293 cells stably expressing human TRPM8.

Reagents:

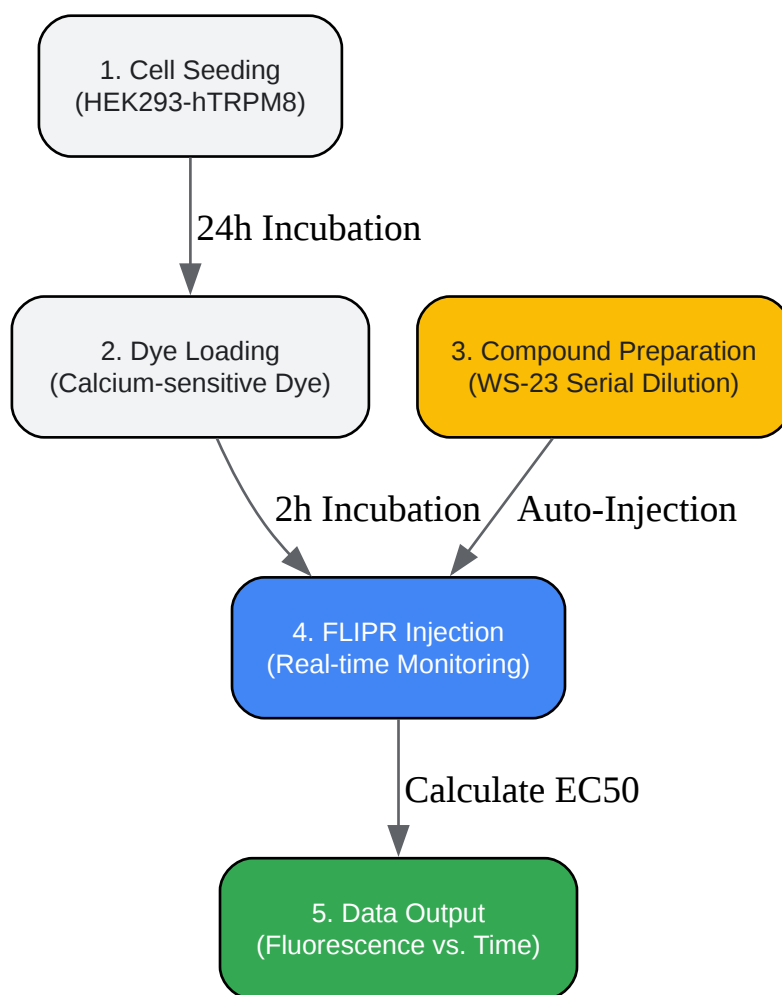
- HEK293-hTRPM8 cell line.
- Calcium 6 Assay Dye (Molecular Devices).
- Assay Buffer: HBSS + 20mM HEPES.
- WS-23 Stock: 100mM in DMSO.

Workflow:

- Seeding: Plate cells at 15,000 cells/well in 384-well black-wall plates. Incubate 24h.
- Dye Loading: Aspirate media; add Calcium 6 dye. Incubate 2h at 37°C.
- Compound Prep: Serial dilute WS-23 in assay buffer (0.1 μ M to 1 mM).
- Measurement: Transfer plate to FLIPR instrument.
- Injection: Inject compounds while recording fluorescence (Excitation 485nm / Emission 525nm).
- Analysis: Calculate

(Peak fluorescence minus baseline).

Experimental Workflow Diagram



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Figure 2: Step-by-step workflow for validating WS-23 potency using a Calcium Flux Assay.

Formulation Guidelines

As a Senior Scientist, I recommend the following for optimal incorporation:

- Solubilization: Do not add WS-23 directly to aqueous phases. Pre-dissolve in Propylene Glycol (PG) or Ethanol at a 10-20% concentrate.
- Synergy: WS-23 exhibits a "ceiling effect" at high concentrations. For maximum impact without bitterness, combine WS-23 (Front note) with WS-3 or WS-12 (Back note/Duration).
 - Recommended Ratio: 3:1 (WS-23 : WS-3).

- Dosing:
 - Beverages: 10 - 50 ppm.
 - Confectionary: 500 - 1500 ppm.

References

- Behrendt, H. J., et al. (2004). "Characterization of the mouse cold-menthol receptor TRPM8 and vanilloid receptor type-1 VR1 using a fluorometric imaging plate reader (FLIPR) assay." *British Journal of Pharmacology*.
- Leffingwell, J. C. (2018). "Cooling Ingredients and Their Mechanism of Action." [7] Leffingwell & Associates.
- National Center for Biotechnology Information. (2025). "PubChem Compound Summary for CID 12287114, N-(2,4-Dimethylphenyl)-N-methylcyclohexanecarboxamide." PubChem.
- Taste Nest. (2025). [7] "Cooling Agents: WS-23, WS-5, WS-12, WS-3 vs Menthol for Food & Beverage."
- Selleck Chemicals. (2025). "Cyclohexanecarboxamide (WS-3) and related TRP Channel Agonists."

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Sources

- [1. nbinno.com](https://nbinno.com) [nbinno.com]
- [2. bfr.bund.de](https://bfr.bund.de) [bfr.bund.de]
- [3. WS23 & Menthol - What's The Difference? | The E-Cig Shop](https://theecigshop.uk) [theecigshop.uk]
- [4. pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]

- [5. Characterization of the mouse cold-menthol receptor TRPM8 and vanilloid receptor type-1 VR1 using a fluorometric imaging plate reader \(FLIPR\) assay - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. cdnmedia.eurofins.com \[cdnmedia.eurofins.com\]](#)
- [7. tastenest.com.au \[tastenest.com.au\]](#)
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